

Remikiren: A Technical Overview of its Chemical Structure and Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Remikiren

Cat. No.: B1679268

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Remikiren is a potent and highly specific, orally active inhibitor of the enzyme renin.[1][2] It was developed for the potential treatment of hypertension.[3][4] As a renin inhibitor, **Remikiren** directly targets the rate-limiting step of the Renin-Angiotensin-Aldosterone System (RAAS), a critical pathway in the regulation of blood pressure and fluid balance.[5][6] This document provides a detailed technical guide on the chemical structure and physicochemical properties of **Remikiren**.

Chemical Structure

Remikiren is a complex synthetic molecule. Its systematic IUPAC name is (2S)-2-[(2R)-2-benzyl-3-(2-methylpropane-2-sulfonyl)propanamido]-N-[(2R,3S,4R)-1-cyclohexyl-4-cyclopropyl-3,4-dihydroxybutan-2-yl]-3-(1H-imidazol-4-yl)propanamide.[7] The chemical formula for **Remikiren** is C₃₃H₅₀N₄O₆S, and it has a molecular weight of approximately 630.84 g/mol.[8]

Below is a two-dimensional representation of the chemical structure of **Remikiren**, generated using the DOT language.

Caption: 2D Chemical Structure of **Remikiren**

Physicochemical Properties

A summary of the key physicochemical properties of **Remikiren** is presented in the table below. These parameters are crucial for understanding the drug's behavior in biological systems, including its absorption, distribution, metabolism, and excretion (ADME) profile.

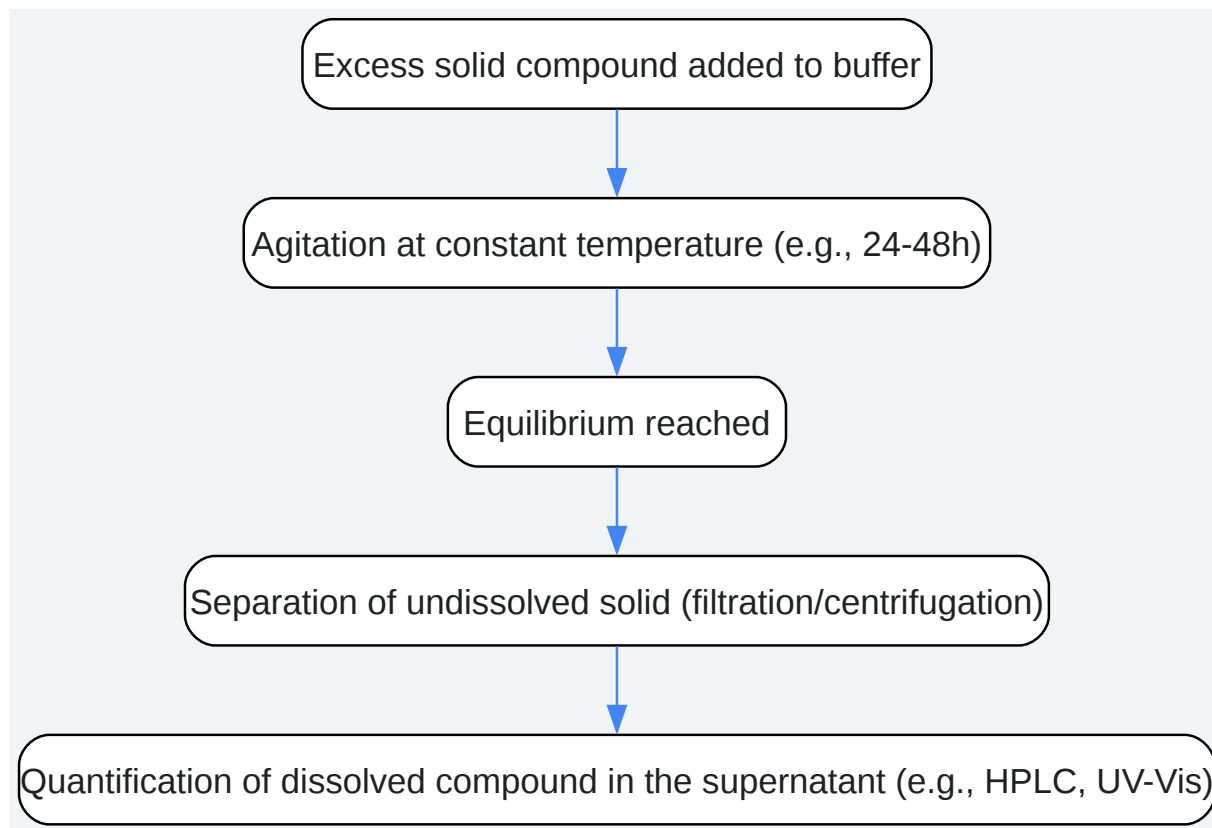
Property	Value	Source
Molecular Formula	C33H50N4O6S	[9][10]
Molecular Weight	630.84 g/mol	[8][10]
Melting Point	349.84 °C (predicted)	[11]
Boiling Point	970.2 °C (predicted)	[11]
Water Solubility	0.0213 mg/mL (predicted)	[7]
logP	3.9 (experimental)	[9]
2.42 (predicted)	[7]	
2.37 (predicted)	[7]	
pKa (Strongest Acidic)	12.32 (predicted)	[7]
pKa (Strongest Basic)	6.74 (predicted)	[7]
Caco-2 Permeability	-6.13 (experimental)	[9]
Hydrogen Bond Donors	5	[7]
Hydrogen Bond Acceptors	10	[12]
Rotatable Bonds	16	[7][12]
Topological Polar Surface Area (TPSA)	161.48 Å²	[7][12]

Experimental Protocols

The determination of physicochemical properties is fundamental in drug discovery and development. While specific, detailed experimental protocols for every cited value for **Remikiren** are not publicly available, this section outlines the general methodologies employed for determining the key parameters listed above.

Water Solubility Determination (Shake-Flask Method)

The shake-flask method is a common technique for determining the thermodynamic solubility of a compound.^{[13][14]}

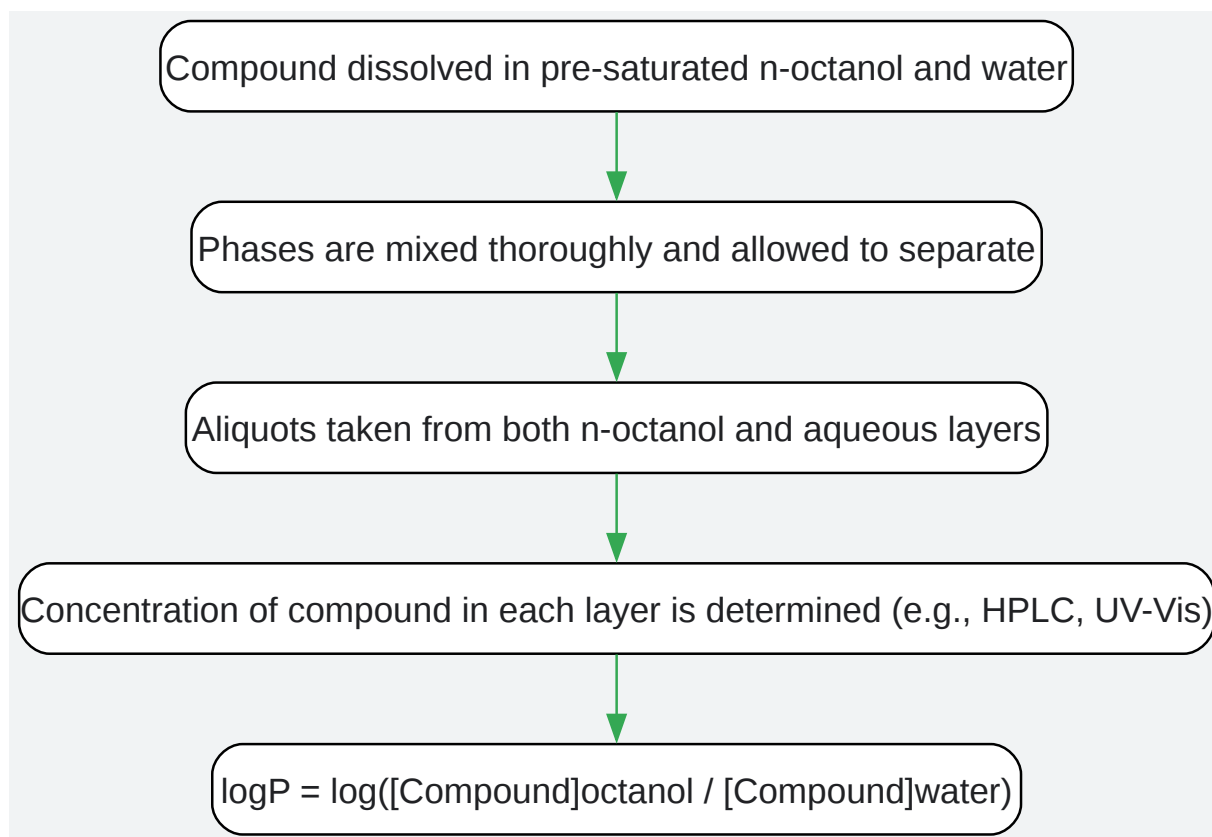


[Click to download full resolution via product page](#)

Caption: General workflow for the shake-flask solubility assay.

logP Determination (Shake-Flask Method)

The partition coefficient (logP) is a measure of a compound's lipophilicity and is typically determined by the shake-flask method using an n-octanol/water system.^{[15][16]}

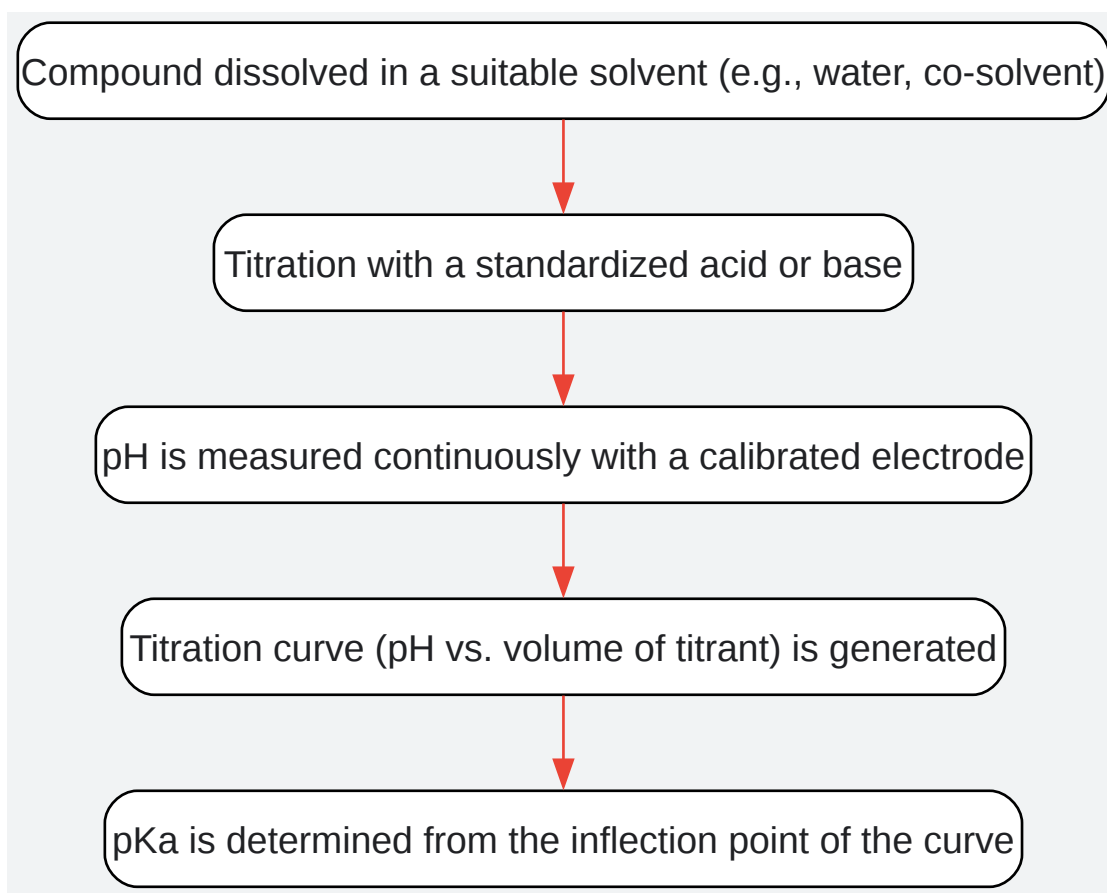


[Click to download full resolution via product page](#)

Caption: General workflow for logP determination.

pKa Determination (Potentiometric Titration)

The acid dissociation constant (pKa) can be determined by potentiometric titration, which involves monitoring pH changes upon the addition of an acid or base.^{[1][17]}

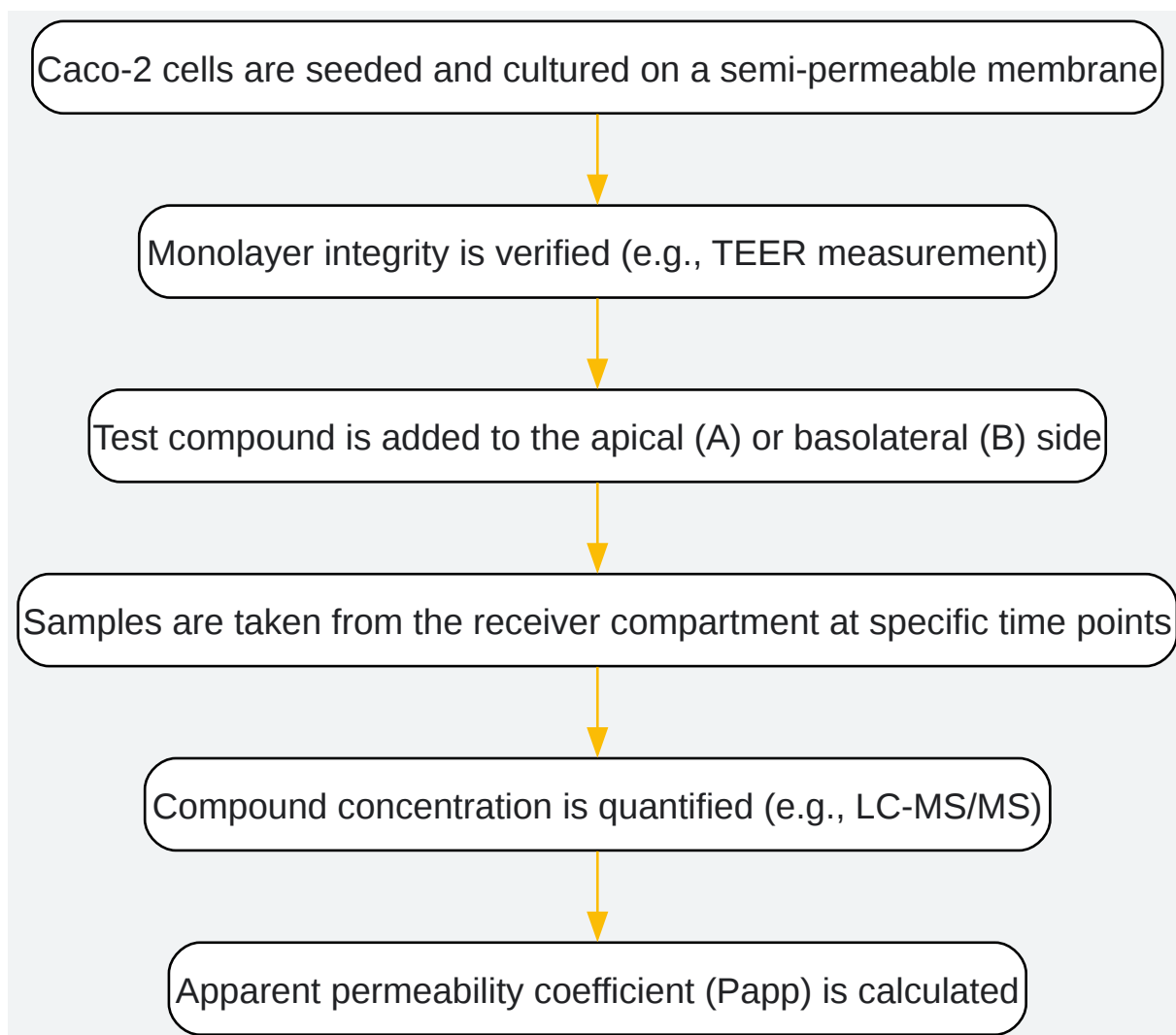


[Click to download full resolution via product page](#)

Caption: General workflow for pKa determination via potentiometric titration.

Caco-2 Permeability Assay

The Caco-2 permeability assay is an in vitro model used to predict human intestinal absorption of drugs.^{[10][11]}



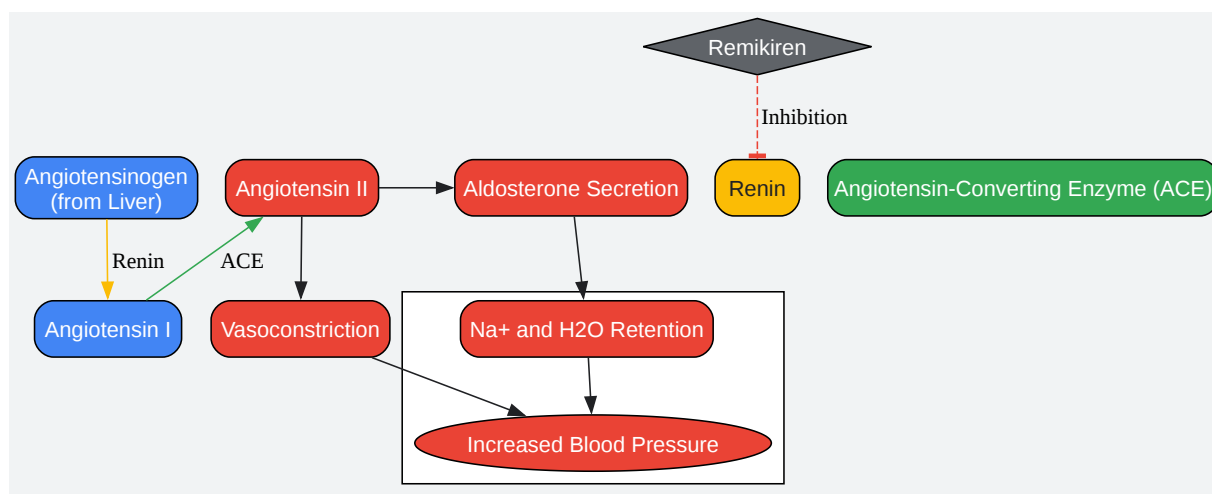
[Click to download full resolution via product page](#)

Caption: General workflow for the Caco-2 permeability assay.

Mechanism of Action: Inhibition of the Renin-Angiotensin-Aldosterone System (RAAS)

Remikiren exerts its pharmacological effect by directly inhibiting renin, the enzyme that catalyzes the first and rate-limiting step in the RAAS cascade.[5][6] This system plays a crucial role in regulating blood pressure. By blocking renin, **Remikiren** prevents the conversion of angiotensinogen to angiotensin I, thereby reducing the downstream production of angiotensin II, a potent vasoconstrictor.[8][18]

The following diagram illustrates the RAAS pathway and the point of inhibition by **Remikiren**.



[Click to download full resolution via product page](#)

Caption: The Renin-Angiotensin-Aldosterone System and the inhibitory action of **Remikiren**.

Conclusion

Remikiren is a well-characterized renin inhibitor with a complex chemical structure and defined physicochemical properties that influence its biological activity. Understanding these core attributes is essential for researchers and professionals involved in the development of antihypertensive therapies and the study of the Renin-Angiotensin-Aldosterone System. The data and methodologies presented in this guide provide a foundational understanding of **Remikiren** for further research and development efforts.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Protocol for Determining pKa Using Potentiometric Titration - Creative Bioarray | Creative Bioarray [creative-bioarray.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. jeodpp.jrc.ec.europa.eu [jeodpp.jrc.ec.europa.eu]
- 4. teachmephysiology.com [teachmephysiology.com]
- 5. Renin inhibitors - mechanisms of action - Australian Prescriber [australianprescriber.tg.org.au]
- 6. CV Pharmacology | Renin Inhibitors [cvpharmacology.com]
- 7. mdpi.com [mdpi.com]
- 8. Renin–angiotensin system - Wikipedia [en.wikipedia.org]
- 9. Physiology, Renin Angiotensin System - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. enamine.net [enamine.net]
- 11. Caco-2 permeability assay - Creative Bioarray | Creative Bioarray [creative-bioarray.com]
- 12. Permeability Assessment Using 5-day Cultured Caco-2 Cell Monolayers | Springer Nature Experiments [experiments.springernature.com]
- 13. lup.lub.lu.se [lup.lub.lu.se]
- 14. researchgate.net [researchgate.net]
- 15. acdlabs.com [acdlabs.com]
- 16. encyclopedia.pub [encyclopedia.pub]
- 17. medwinpublishers.com [medwinpublishers.com]
- 18. my.clevelandclinic.org [my.clevelandclinic.org]
- To cite this document: BenchChem. [Remikiren: A Technical Overview of its Chemical Structure and Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679268#chemical-structure-and-physicochemical-properties-of-remikiren]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com